

Technical Support Center: Ethylenediaminetetraacetic Acid Tetrasodium Salt Hydrate (EDTA) Stock Solutions

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Compound of Interest

Compound Name: *Ethylenediaminetetraacetic acid
tetrasodium salt hydrate*

Cat. No.: *B151916*

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This technical support center provides guidance on the stability of **ethylenediaminetetraacetic acid tetrasodium salt hydrate** stock solutions for researchers, scientists, and drug development professionals. Below you will find troubleshooting guides, frequently asked questions (FAQs), and experimental protocols to ensure the integrity of your experiments.

Troubleshooting Guide

This guide addresses common issues encountered with EDTA tetrasodium salt hydrate stock solutions.

My EDTA solution has turned yellow.

- **Possible Cause:** Photodegradation, especially in the presence of ferric ions. Exposure to UV and blue light can cause the degradation of the EDTA-metal complex.
- **Solution:** Store your EDTA stock solution in an amber or opaque bottle to protect it from light. If your solution is already discolored, it is best to prepare a fresh batch to ensure accurate chelating capacity.

There is a precipitate in my EDTA solution.

- Possible Cause 1: Low pH. EDTA salts are less soluble at lower pH. If the pH of your solution drops significantly, the EDTA may precipitate out.
- Solution 1: Check the pH of your solution. For a 0.5 M EDTA tetrasodium salt solution, the pH should be around 8.0 or higher to ensure complete dissolution. You can adjust the pH with sodium hydroxide (NaOH).
- Possible Cause 2: Low Temperature. While refrigeration is recommended for long-term storage, very low temperatures could potentially lead to precipitation in highly concentrated solutions.
- Solution 2: Allow the solution to warm to room temperature and mix thoroughly to see if the precipitate redissolves. If it does not, check the pH.

I am seeing reduced effectiveness of my EDTA solution in my experiments (e.g., incomplete enzyme inhibition).

- Possible Cause 1: Degradation over time. Although generally stable, very old stock solutions, especially those stored improperly, may have reduced chelating ability.
- Solution 1: Prepare a fresh stock solution of EDTA. It is good practice to label your solutions with the preparation date.
- Possible Cause 2: Incorrect initial concentration. Errors in weighing the EDTA salt or in the final volume will lead to a solution with a lower-than-expected concentration.
- Solution 2: Recalculate the amounts used and prepare a fresh solution, ensuring accurate measurements. You can also determine the concentration of your current stock using a titration method as described in the experimental protocols section.

Frequently Asked Questions (FAQs)

Q1: How should I store my EDTA tetrasodium salt hydrate stock solution?

A 0.5 M stock solution with a pH of 8.5 is stable for months when stored at 4°C.[1][2] Solutions can also be stored at room temperature for several months.[3] For optimal stability and to prevent microbial growth, it is recommended to store solutions in tightly sealed, sterile

containers. To prevent photodegradation, especially if the solution will be used in applications sensitive to metal-EDTA complex stability, storing in an amber or opaque bottle is advisable.

Q2: What is the shelf life of an EDTA tetrasodium salt hydrate stock solution?

When stored correctly at 4°C, a 0.5 M EDTA solution at pH 8.0 is stable for at least 12 months. [4] For solutions stored at room temperature, they are generally considered stable for several months. The solid, powdered form of EDTA tetrasodium salt hydrate is stable for at least three to five years when stored in a cool, dry place.

Q3: Can I autoclave my EDTA solution?

Yes, EDTA solutions can be sterilized by autoclaving. [1][2]

Q4: Why is it difficult to dissolve EDTA tetrasodium salt, and why is the pH important?

The solubility of EDTA salts is highly dependent on the pH of the solution. EDTA tetrasodium salt is more soluble as the pH increases. [2] To fully dissolve the salt for a 0.5 M stock solution, the pH typically needs to be adjusted to 8.0 or higher with sodium hydroxide.

Q5: Does the stability of EDTA-metal complexes depend on pH?

Yes, the stability of metal-EDTA complexes is highly dependent on pH. At low pH, the carboxylate groups of EDTA can become protonated, reducing their ability to chelate metal ions effectively.

Data on Stability of EDTA Tetrasodium Salt Hydrate Stock Solutions

The following table summarizes the stability of EDTA tetrasodium salt hydrate solutions under various conditions. Quantitative data on the gradual degradation of standard laboratory stock solutions over long periods is not extensively published; however, the information below is based on manufacturer recommendations and scientific literature.

Parameter	Condition	Observation	Stability	Reference
Temperature	4°C	A 0.5 M solution at pH 8.5 shows no significant degradation.	Stable for months	[1][2]
Room Temperature	Stock solutions are stable.	Stable for several months	[3]	
>100°C	Thermal decomposition can occur, with the rate depending on temperature and the presence of other substances.	Unstable	[5]	
Light Exposure	Ambient Light	Generally stable, but photodegradation can occur, especially in the presence of metal ions like Fe(III).	Moderately Stable	
UV/Blue Light	Can cause degradation of the EDTA molecule.	Prone to Degradation		
pH	~8.0	Optimal for solubility and stability of the stock solution.	Highly Stable	
Acidic (low pH)	Reduced solubility and can	Less Stable		

lead to
precipitation.
Affects the
stability of metal-
EDTA
complexes.

Form	Solid (Powder)	Stored in a cool, dry place.	Stable for at least 3-5 years
0.5 M Aqueous Solution (pH 8.0)	Stored at 4°C.	Stable for at least 12 months	[4]

Experimental Protocols

Preparation of 0.5 M EDTA Tetrasodium Salt Hydrate Stock Solution (pH 8.0)

Materials:

- **Ethylenediaminetetraacetic acid tetrasodium salt hydrate** (e.g., dihydrate, FW = 416.2 g/mol)
- Deionized or distilled water
- Sodium hydroxide (NaOH), pellets or a concentrated solution
- Magnetic stirrer and stir bar
- Beaker or flask
- Graduated cylinder
- pH meter

Procedure:

- To prepare 1 liter of 0.5 M EDTA solution, weigh out 208.1 g of EDTA tetrasodium salt dihydrate.

- Add the powder to a beaker containing approximately 800 mL of deionized water.
- Place the beaker on a magnetic stirrer and add a stir bar. Stir the solution vigorously. The EDTA salt will not fully dissolve at this point.
- Slowly add NaOH to the solution while monitoring the pH with a calibrated pH meter. Continue adding NaOH until the pH reaches 8.0. The EDTA will go into solution as the pH approaches 8.0.
- Once the EDTA is completely dissolved, transfer the solution to a 1 L graduated cylinder and add deionized water to bring the final volume to 1 liter.
- For sterile applications, the solution can be filtered through a 0.22 μm filter or autoclaved.
- Store the final solution in a clearly labeled, sealed container at 4°C.

Stability Testing of EDTA Stock Solution by Titration

This protocol provides a method to determine the concentration of an EDTA solution to assess its stability over time. This method uses a standardized calcium carbonate (CaCO_3) solution and an indicator.

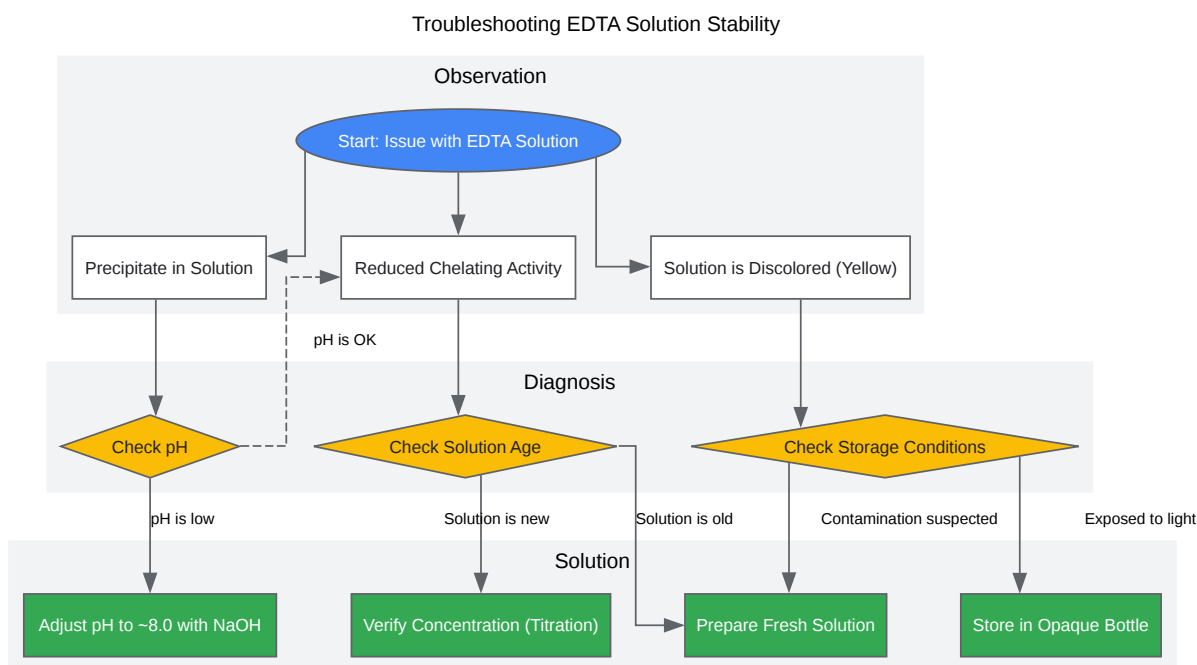
Materials:

- EDTA stock solution to be tested
- Calcium carbonate (primary standard grade)
- Hydrochloric acid (HCl), concentrated
- Ammonia buffer solution (pH 10)
- Eriochrome Black T indicator
- Deionized or distilled water
- Burette, flasks, and pipettes

Procedure:

- Preparation of a Standard Calcium Solution:
 - Accurately weigh a known amount of dry primary standard CaCO_3 (e.g., 0.4 g) and transfer it to a beaker.
 - Carefully add a small amount of concentrated HCl dropwise until the CaCO_3 is completely dissolved.
 - Quantitatively transfer this solution to a volumetric flask (e.g., 100 mL) and dilute to the mark with deionized water to get a standard calcium solution of known concentration.
- Titration:
 - Pipette a known volume (e.g., 20 mL) of the standard calcium solution into an Erlenmeyer flask.
 - Add 1-2 mL of the ammonia buffer solution (pH 10).
 - Add a small amount of Eriochrome Black T indicator. The solution should turn a wine-red color.
 - Fill a burette with the EDTA stock solution you are testing.
 - Titrate the calcium solution with the EDTA solution until the color changes from wine-red to a clear blue. This is the endpoint.
 - Record the volume of the EDTA solution used.
- Calculation:
 - Calculate the molarity of your EDTA solution using the formula: $M_1V_1 = M_2V_2$, where M_1 and V_1 are the molarity and volume of the calcium solution, and M_2 and V_2 are the molarity and volume of the EDTA solution.
 - By performing this titration on your EDTA stock solution at different time points (e.g., every 3-6 months), you can monitor its concentration and determine its stability.

Visualizing Troubleshooting and Stability Concepts



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Caption: A troubleshooting workflow for common issues with EDTA stock solutions.

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